

# bupirimate application rates and timing for powdery mildew control

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

[Get Quote](#)

## Bupirimate: Introduction and Fungicidal Action

**Bupirimate** is a systemic fungicide belonging to the pyrimidine family (FRAC Group 8) and is specifically effective against powdery mildews [1] [2]. It is characterized by its systemic and translaminar activity, allowing it to be absorbed by leaves, stems, and roots and redistributed within the plant [3].

Its primary **mode of action** involves the inhibition of fungal sporulation by targeting **adenosine deaminase**, a key enzyme in the purine salvage pathway essential for nucleic acid metabolism [1]. This action affects multiple stages of fungal development, with the appressorium stage being particularly sensitive [1].

## Application Rates and Timing for Powdery Mildew Control

The tables below summarize general application guidelines and specific safety intervals. Always consult the product label for specific crop and regional recommendations.

### Table 1: General Application Guidelines

Parameter	Specification	Details & Examples
Application Rate	250 - 300 ml / 100 L of water [4]	Equivalent to 2.5 - 3.0 L/Ha with 1000L spray volume [4].
Application Timing	7 to 14 days interval [4]	Start at first signs of disease or when weather favors disease development [4].
Target Crops	Various	Roses, tomatoes, snow peas, peppers, mangoes, cucumbers, peaches [4] [3] [5].

**Table 2: Pre-Harvest Intervals (PHI) for Selected Crops**

Crop	Pre-Harvest Interval (PHI)
Peas, Tomatoes, Peppers	3 days [4]
Mangoes	2 days [4]
Re-entry Interval	6 hours or after spray has dried [4]

## Experimental Protocol for Residue Analysis

For researchers monitoring **bupirimate** and its metabolite (ethirimol) in food and environmental samples, here is a validated protocol based on a 2025 study on cucumbers [5].

### 1. Field Trial Design

- Conduct supervised trials following Good Agricultural Practices (GAP).
- Apply the fungicide at the maximum recommended dosage (e.g., 105 g a.i./hm<sup>2</sup> for a 25% trifloxystrobin·**bupirimate** formulation) twice with a 7-day interval [5].
- Collect crop samples (e.g., 1 kg minimum) at designated intervals (e.g., 3, 5, and 7 days) after the final application [5].

### 2. Sample Preparation and Extraction (QuEChERS Method)

- **Homogenization:** Fresh samples should be chopped and homogenized without washing to avoid compromising residue levels [6].
- **Weighing:** Accurately weigh  $10.00 \pm 0.01$  g of homogenized sample into a 50 mL centrifuge tube [5].
- **Extraction:** Add 10 mL of acidified acetonitrile (2% acetic acid, v/v) and vortex vigorously for 1 minute [5].
- **Partitioning:** Add a salt mixture (e.g., 4g  $\text{MgSO}_4$ , 1g NaCl, 1g trisodium citrate dihydrate, 0.5g disodium hydrogen citrate sesquihydrate) and vortex for 2 minutes, then centrifuge [6] [5].

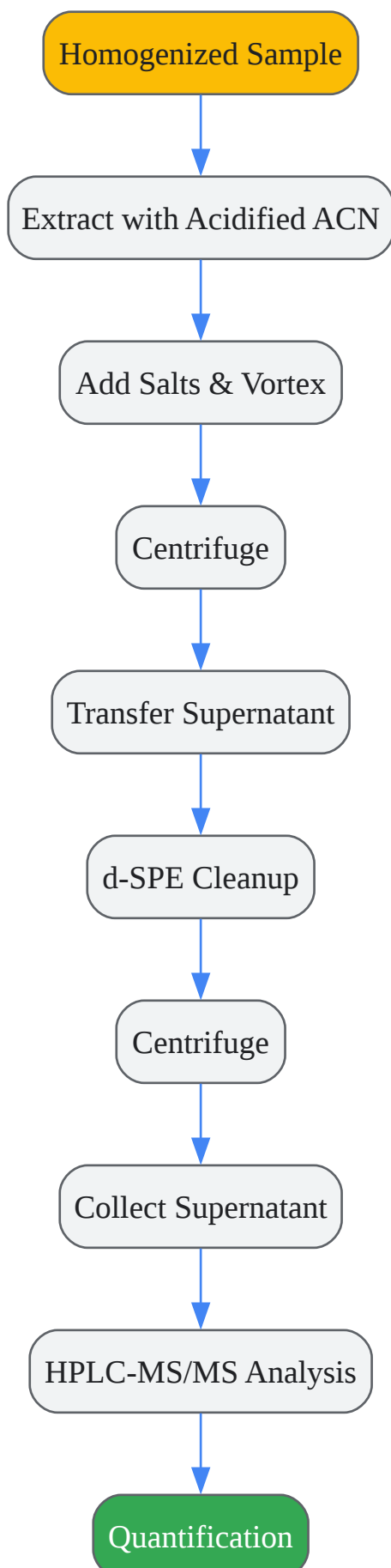
### 3. Extract Cleanup (d-SPE)

- Transfer 4-6 mL of the upper acetonitrile layer into a 15 mL d-SPE tube containing sorbents (e.g., 600 mg  $\text{MgSO}_4$  and 200 mg PSA). GCB may be added for pigment removal [5].
- Vortex and centrifuge again. The resulting supernatant is ready for analysis [5].

### 4. Instrumental Analysis (HPLC-MS/MS)

- **Chromatography:** Use a C18 column with a mobile phase gradient of water and methanol, both acidified (e.g., with 0.1% formic acid/5mM ammonium formate) [6].
- **Detection:** Employ tandem mass spectrometry (MS/MS) with electrospray ionization (ESI) in positive mode for high sensitivity and selectivity [6] [5].
- **Quantification:** Use solvent-based calibration curves. This method has demonstrated excellent recovery rates of 85–103% [5].

The following diagram illustrates the workflow for the QuEChERS-based residue analysis.



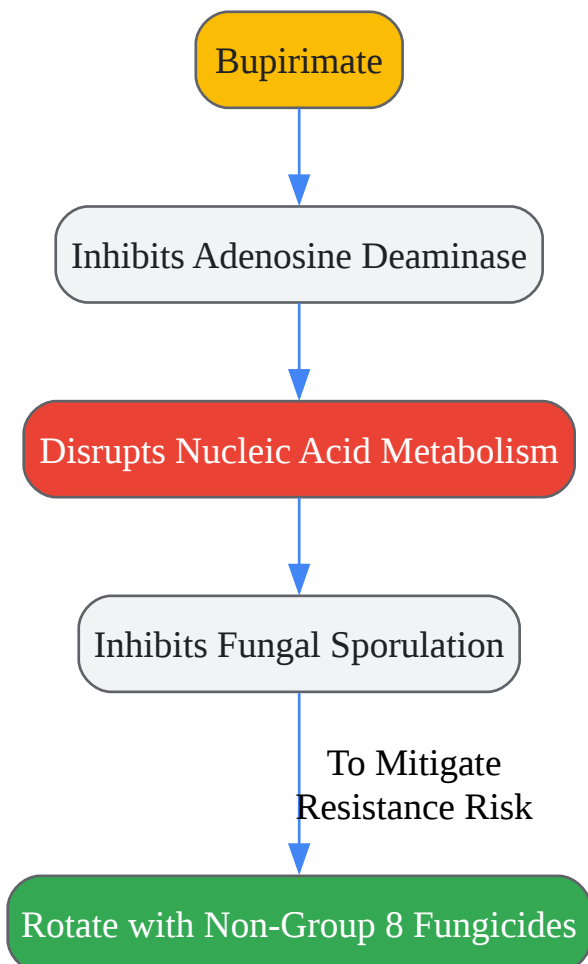
Click to download full resolution via product page

## Resistance Management and Considerations

While **bupirimate** is a valuable tool, its effectiveness must be preserved through proactive resistance management.

- **Resistance Status:** Resistance to **bupirimate** has been documented in powdery mildew species like *Podosphaera xanthii* (cucurbits) and *Blumeria graminis* (cereals) [1]. The resistance is often quantitative, suggesting a gradual shift in sensitivity potentially controlled by multiple genes [1].
- **Management Strategy:** To mitigate resistance risk, **rotate bupirimate with fungicides from different FRAC groups** that have distinct modes of action [7] [8]. This strategy avoids relying on a single mode of action and reduces selection pressure for resistant pathogen strains [8].

The diagram below summarizes the fungicide's action and the recommended management strategy.



Click to download full resolution via product page

## Conclusion

**Bupirimate** remains a highly effective and valuable fungicide for managing powdery mildew in integrated disease control programs. Its systemic activity and specific mode of action make it a powerful tool. Successful implementation requires adherence to recommended application rates and timing, robust monitoring of residues using advanced analytical techniques, and diligent resistance management practices to ensure its long-term efficacy.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Grapevine Powdery Mildew: Fungicides for Its ... [pmc.ncbi.nlm.nih.gov]
2. Understanding Bupirimate: Fungicide Properties and Agricultural ... [nbinno.com]
3. Immunochromatographic strip for rapid and sensitive ... [sciencedirect.com]
4. Nimrod 250 EC | ADAMA East Africa [adama.com]
5. Evaluation of Chronic Dietary Risk of Trifloxystrobin and ... [mdpi.com]
6. Analysis and Risk Assessment of Pesticide Residues in ... [pmc.ncbi.nlm.nih.gov]
7. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]
8. Fungicide - an overview [sciencedirect.com]

To cite this document: Smolecule. [bupirimate application rates and timing for powdery mildew control]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522277#bupirimate-application-rates-and-timing-for-powdery-mildew-control>]

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)